

An In-depth Technical Guide to **trans-2-Methylcyclopropanecarboxylic Acid**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

	<i>trans-2-</i>
Compound Name:	<i>Methylcyclopropanecarboxylic</i>
	<i>acid</i>

Cat. No.: B152694

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans-2-Methylcyclopropanecarboxylic acid**, a significant molecule in organic synthesis and medicinal chemistry. This document details its chemical and physical properties, experimental protocols for its synthesis, and its applications in the pharmaceutical industry.

Chemical and Physical Properties

trans-2-Methylcyclopropanecarboxylic acid is a colorless liquid. Its fundamental properties are summarized in the table below, providing a quantitative look at its key characteristics.

Property	Value	Reference
Molecular Weight	100.12 g/mol	[1] [2]
Molecular Formula	C ₅ H ₈ O ₂	[1] [2]
Density	1.027 g/mL at 25 °C	
Boiling Point	190-191 °C at 745 mmHg	
Refractive Index	n _{20/D} 1.439	
CAS Number	6202-94-4	[1]

Synthesis of **trans-2-Methylcyclopropanecarboxylic Acid**

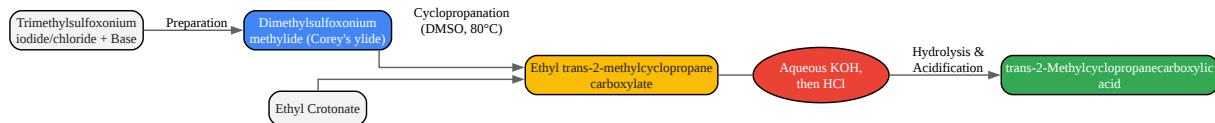
The synthesis of **trans-2-Methylcyclopropanecarboxylic acid** can be achieved through several methods. The two most prominent approaches are Corey's cyclopropanation and the Simmons-Smith reaction.[3]

2.1. Corey's Cyclopropanation

A scalable and stereoselective process for synthesizing **trans-2-Methylcyclopropanecarboxylic acid** involves the reaction of ethyl crotonate with dimethylsulfoxonium methylide, also known as Corey's ylide.[3] This method is often preferred for electron-poor olefins.[3]

Experimental Protocol:

- Preparation of Corey's Ylide: Dimethylsulfoxonium methylide is prepared from trimethylsulfoxonium iodide or chloride and a base in a solvent like DMSO or THF at or below room temperature.[3]
- Cyclopropanation: The prepared ylide is then added to ethyl crotonate in DMSO at a temperature of 80 °C under anhydrous conditions.[3] A design of experiment (DoE) can be utilized to optimize reaction parameters for higher yields.[3]
- Hydrolysis: The resulting ethyl *trans*-2-methylcyclopropane carboxylate can be directly hydrolyzed by adding aqueous potassium hydroxide to the crude DMSO solution. This reaction is typically complete within one hour at room temperature.[3]
- Extraction: Following hydrolysis, the solution is acidified with HCl, and the final product, **trans-2-Methylcyclopropanecarboxylic acid**, is extracted using a suitable solvent such as MTBE, toluene, or isopropyl acetate.[3]



[Click to download full resolution via product page](#)

Corey's Ylide Synthesis Workflow

2.2. Simmons-Smith Reaction

An alternative method for the synthesis of cyclopropanes is the Simmons-Smith reaction.[3] This procedure involves treating an olefin with diiodomethane (CH_2I_2) and a zinc-copper couple.[3]

Spectroscopic Data

The structural elucidation of **trans-2-Methylcyclopropanecarboxylic acid** is confirmed through various spectroscopic techniques. Mass spectrometry and infrared spectroscopy are commonly employed.

Spectroscopic Data	Description
Mass Spectrum (Electron Ionization)	Provides information on the fragmentation pattern and molecular weight of the compound.
Infrared (IR) Spectrum	Shows characteristic absorption bands for the carboxylic acid functional group (O-H and C=O stretching).

Applications in Drug Development

The 2-substituted-cyclopropanecarboxylic acid structure is a valuable pharmacophore found in several biologically important compounds.[3] The inclusion of a cyclopropane ring in a molecule

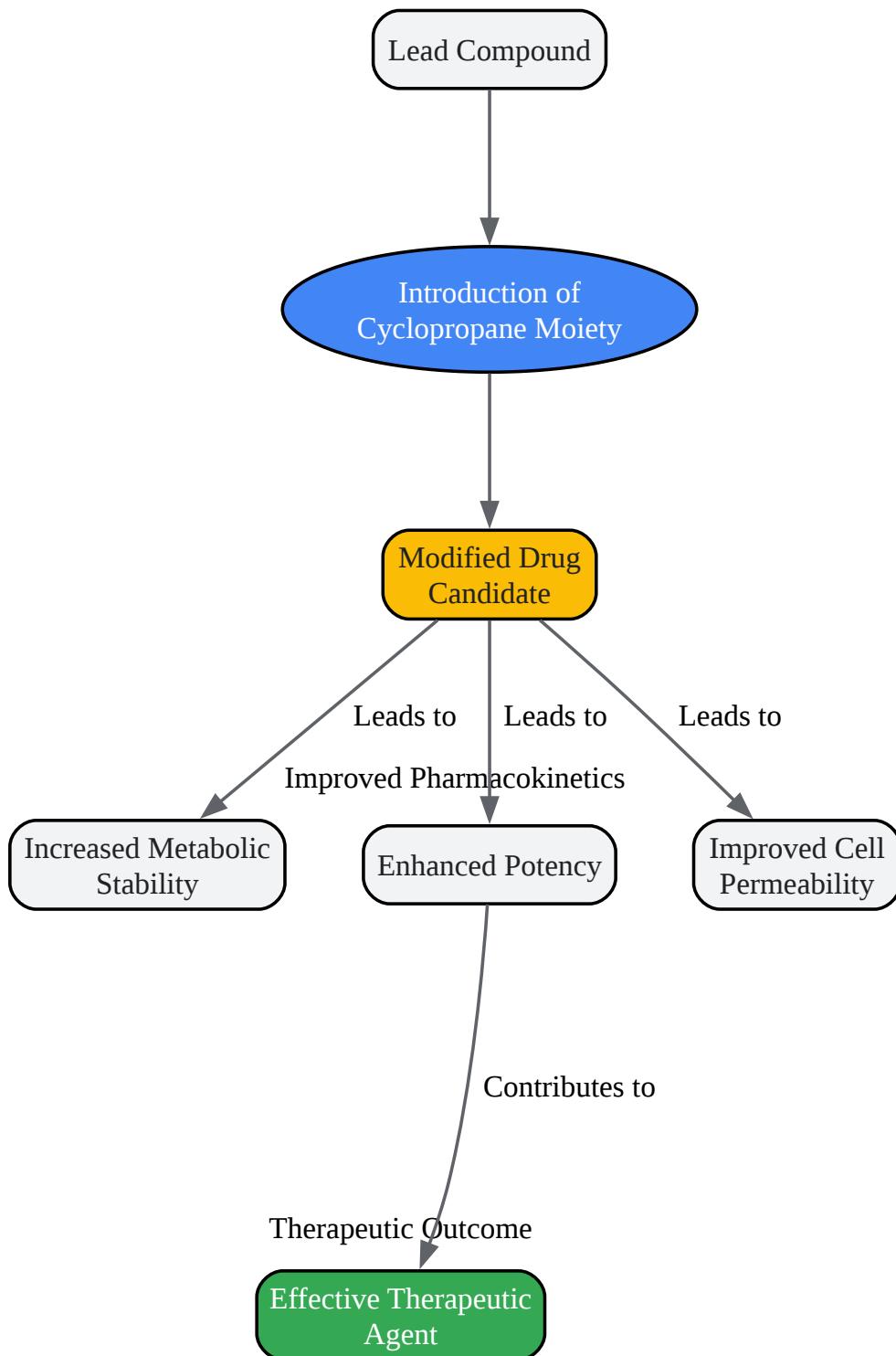
can significantly impact its pharmacological properties.

Cyclopropane rings are often incorporated into drug candidates to:

- Improve Metabolic Stability: The strained ring system can be less susceptible to metabolic degradation.
- Enhance Potency: The rigid structure of the cyclopropane ring can lock the molecule into a bioactive conformation, leading to stronger interactions with its biological target.
- Increase Cell Permeability: Cyclopropanes can help drug molecules cross cellular membranes more effectively.[\[4\]](#)

The unique triangular structure of cyclopropanes, composed of three carbon atoms, imparts significant ring strain.[\[4\]](#) This inherent strain contributes to their unique reactivity and utility in medicinal chemistry. The development of novel synthetic methods to create cyclopropanes is an active area of research with the potential to lead to new therapeutic agents.[\[4\]](#)

Drug Candidate Modification

[Click to download full resolution via product page](#)

Role of Cyclopropanes in Drug Discovery

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (1S,2S)-2-methylcyclopropane-1-carboxylic acid | C5H8O2 | CID 6995699 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 2-Methylcyclopropanecarboxylic acid | C5H8O2 | CID 99873 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Tiny molecules, big potential | UNC-Chapel Hill [unc.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to trans-2-Methylcyclopropanecarboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b152694#molecular-weight-of-trans-2-methylcyclopropanecarboxylic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com